

Quantifying M12-Nanoparticle Uptake in C2C12 Cells: Application Notes and Protocols

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: Muscle homing peptide M12

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Introduction

The murine myoblast C2C12 cell line is a cornerstone for in vitro studies of myogenesis and is extensively used in biomedical research to explore muscle differentiation, disease modeling, and the development of novel therapeutics.^{[1][2][3][4]} The delivery of nanoparticles to these cells presents a promising avenue for targeted therapies and diagnostics in muscle-related disorders. This document provides a comprehensive guide to quantifying the uptake of hypothetical fluorescently-labeled M12-nanoparticles in C2C12 cells. The protocols detailed herein are based on established methodologies for nanoparticle uptake analysis, including fluorescence microscopy, flow cytometry, and Inductively Coupled Plasma Mass Spectrometry (ICP-MS).

While "M12-nanoparticle" is used here as a representative example, the described techniques are broadly applicable to a variety of nanoparticle types. The provided quantitative data is illustrative and intended to serve as a template for presenting experimental findings.

Data Presentation: Quantitative Analysis of M12-Nanoparticle Uptake

The cellular uptake of nanoparticles can be assessed using various quantitative techniques, each offering unique insights into the nanoparticle-cell interaction.[\[5\]](#)[\[6\]](#)[\[7\]](#)[\[8\]](#)

Table 1: Concentration-Dependent Uptake of M12-Nanoparticles in C2C12 Cells

M12-Nanoparticle Concentration (µg/mL)	Mean Fluorescence Intensity (Flow Cytometry)	Percentage of Positive Cells (%) (Flow Cytometry)	M12 Content (pg/cell) (ICP-MS)
0 (Control)	10	0.5	0
10	150	65	1.2
25	350	85	3.1
50	700	95	6.5
100	1200	98	12.8

Table 2: Time-Dependent Uptake of 50 µg/mL M12-Nanoparticles in C2C12 Cells

Incubation Time (hours)	Mean Fluorescence Intensity (Flow Cytometry)	Percentage of Positive Cells (%) (Flow Cytometry)	M12 Content (pg/cell) (ICP-MS)
0	10	0.5	0
1	250	70	2.5
4	700	95	6.5
12	950	97	9.8
24	1100	98	11.2

Experimental Protocols

C2C12 Cell Culture and Maintenance

Materials:

- C2C12 mouse myoblast cell line
- Growth Medium: Dulbecco's Modified Eagle's Medium (DMEM) supplemented with 10-20% Fetal Bovine Serum (FBS) and 1% Penicillin-Streptomycin.[9][10]
- Phosphate-Buffered Saline (PBS), sterile
- Trypsin-EDTA (0.25%)
- Cell culture flasks/plates
- Incubator (37°C, 5% CO₂)

Protocol:

- Thawing Cells: Thaw cryopreserved C2C12 cells rapidly in a 37°C water bath. Transfer the cell suspension to a centrifuge tube containing pre-warmed growth medium and centrifuge at low speed. Resuspend the cell pellet in fresh growth medium and plate in a culture flask.[11]
- Cell Passaging: When cells reach 70-80% confluency, aspirate the growth medium and wash the cell monolayer with sterile PBS.[1]
- Add a small volume of Trypsin-EDTA to detach the cells. Incubate for a few minutes at 37°C.
- Neutralize the trypsin with growth medium and collect the cell suspension.
- Centrifuge the cells, resuspend the pellet in fresh growth medium, and seed new culture flasks at the desired density.
- Maintenance: Change the growth medium every 2-3 days. Do not allow the cells to become fully confluent to prevent spontaneous differentiation.[9][11]

M12-Nanoparticle Treatment

- **Cell Seeding:** Seed C2C12 cells in appropriate culture plates (e.g., 6-well plates for ICP-MS, 24-well plates for microscopy, or 12-well plates for flow cytometry) and allow them to adhere and grow to the desired confluency (typically 70-80%).
- **Nanoparticle Preparation:** Prepare a stock solution of fluorescently-labeled M12-nanoparticles in a suitable sterile buffer (e.g., sterile water or PBS). Dilute the stock solution to the desired final concentrations in pre-warmed growth medium.
- **Treatment:** Aspirate the existing medium from the cells and replace it with the medium containing the M12-nanoparticles.
- **Incubation:** Incubate the cells with the nanoparticles for the desired time points (e.g., 1, 4, 12, 24 hours) at 37°C and 5% CO₂.

Quantification of Nanoparticle Uptake

This method provides qualitative and semi-quantitative information on nanoparticle internalization and subcellular localization.[\[12\]](#)[\[13\]](#)

Materials:

- Fluorescence microscope with appropriate filter sets for the M12-nanoparticle's fluorophore.
- Nuclear stain (e.g., DAPI or Hoechst)
- Cytoskeletal stain (e.g., Phalloidin-TRITC) (optional)
- Formaldehyde or paraformaldehyde for cell fixation
- Mounting medium

Protocol:

- **Cell Seeding:** Seed C2C12 cells on sterile glass coverslips in a 24-well plate.
- **Treatment:** Treat the cells with M12-nanoparticles as described in section 2.

- **Washing:** After incubation, aspirate the nanoparticle-containing medium and wash the cells three times with cold PBS to remove non-internalized nanoparticles.
- **Fixation:** Fix the cells with 4% formaldehyde in PBS for 15-20 minutes at room temperature.
- **Staining:** Wash the cells with PBS and then stain with a nuclear stain (and optional cytoskeletal stain) according to the manufacturer's instructions.
- **Mounting:** Wash the cells again with PBS and mount the coverslips on microscope slides using a suitable mounting medium.
- **Imaging:** Visualize the cells using a fluorescence microscope. Capture images using the appropriate channels for the nanoparticle fluorescence, nuclear stain, and cytoskeletal stain.

Flow cytometry allows for the rapid quantitative analysis of a large population of cells, providing data on the percentage of cells that have taken up nanoparticles and the relative amount of uptake per cell.[\[5\]](#)[\[6\]](#)[\[14\]](#)[\[15\]](#)[\[16\]](#)

Materials:

- Flow cytometer
- Flow cytometry tubes
- Cell scraper or Trypsin-EDTA
- Flow cytometry buffer (e.g., PBS with 1-2% BSA)

Protocol:

- **Treatment:** Treat C2C12 cells in 12-well plates with M12-nanoparticles as described in section 2.
- **Harvesting:** After incubation, aspirate the medium and wash the cells twice with cold PBS.
- **Detach the cells** using a cell scraper or by brief trypsinization. Neutralize the trypsin with growth medium.

- Cell Preparation: Transfer the cell suspension to flow cytometry tubes. Centrifuge the cells and discard the supernatant.
- Resuspend the cell pellet in cold flow cytometry buffer.
- Analysis: Analyze the cells on a flow cytometer. Use untreated cells to set the baseline fluorescence. For each sample, acquire data from at least 10,000 cells. The data can be analyzed to determine the percentage of fluorescently positive cells and the mean fluorescence intensity.[5]

ICP-MS is a highly sensitive elemental analysis technique that can be used to provide an absolute quantification of the mass of nanoparticles taken up by a known number of cells, assuming the nanoparticles contain a unique element.[6][7][17][18]

Materials:

- ICP-MS instrument
- Nitric acid (trace metal grade)
- Cell counter (e.g., hemocytometer or automated cell counter)

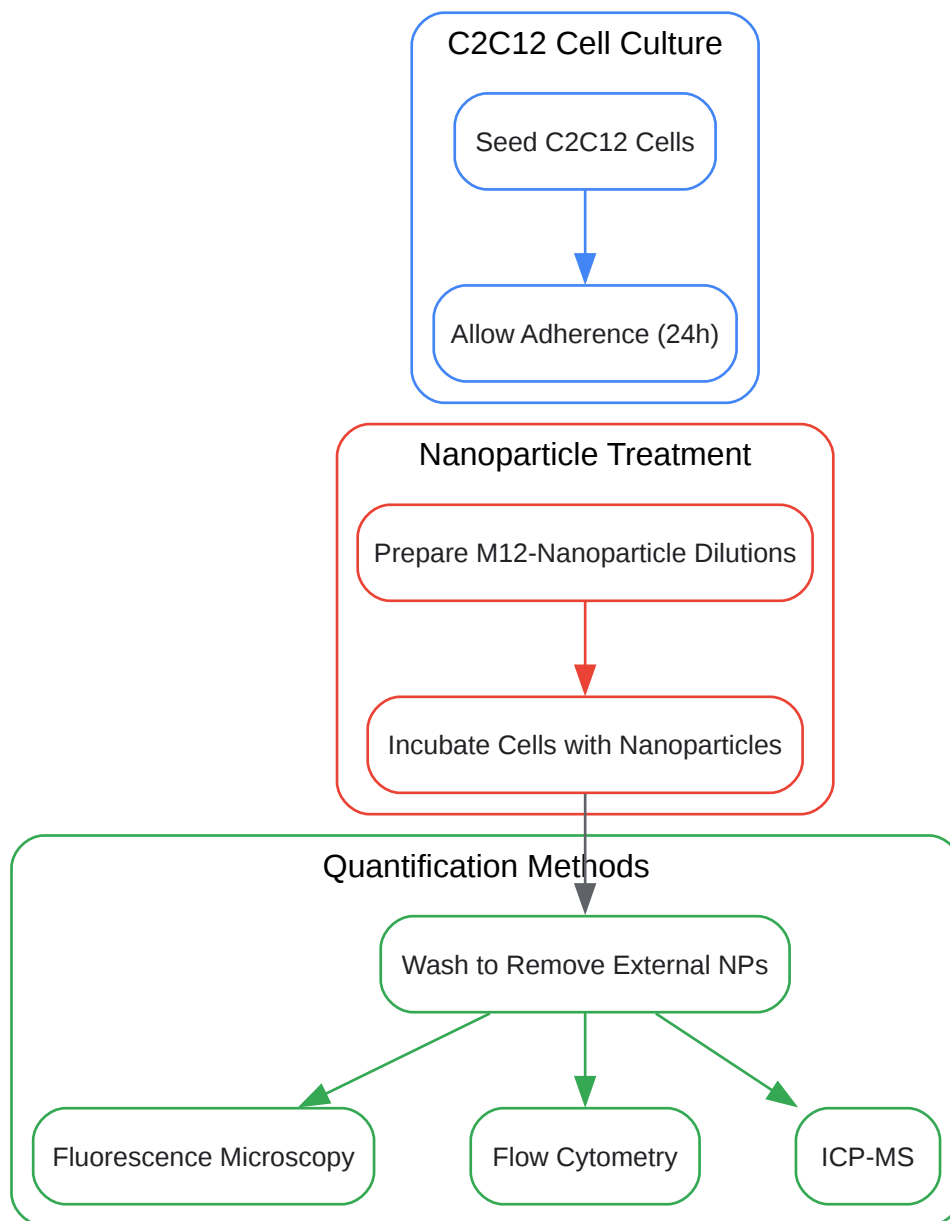
Protocol:

- Treatment: Treat C2C12 cells in 6-well plates with M12-nanoparticles as described in section 2.
- Harvesting and Counting: After incubation, wash the cells thoroughly with cold PBS (at least three times) to remove all extracellular nanoparticles.
- Detach the cells using trypsin and resuspend them in a known volume of PBS.
- Count the number of cells using a cell counter.
- Digestion: Pellet the known number of cells by centrifugation and discard the supernatant. Add a small volume of concentrated nitric acid to the cell pellet to digest the cells and dissolve the metallic core of the M12-nanoparticles. This step should be performed in a fume hood with appropriate safety precautions.

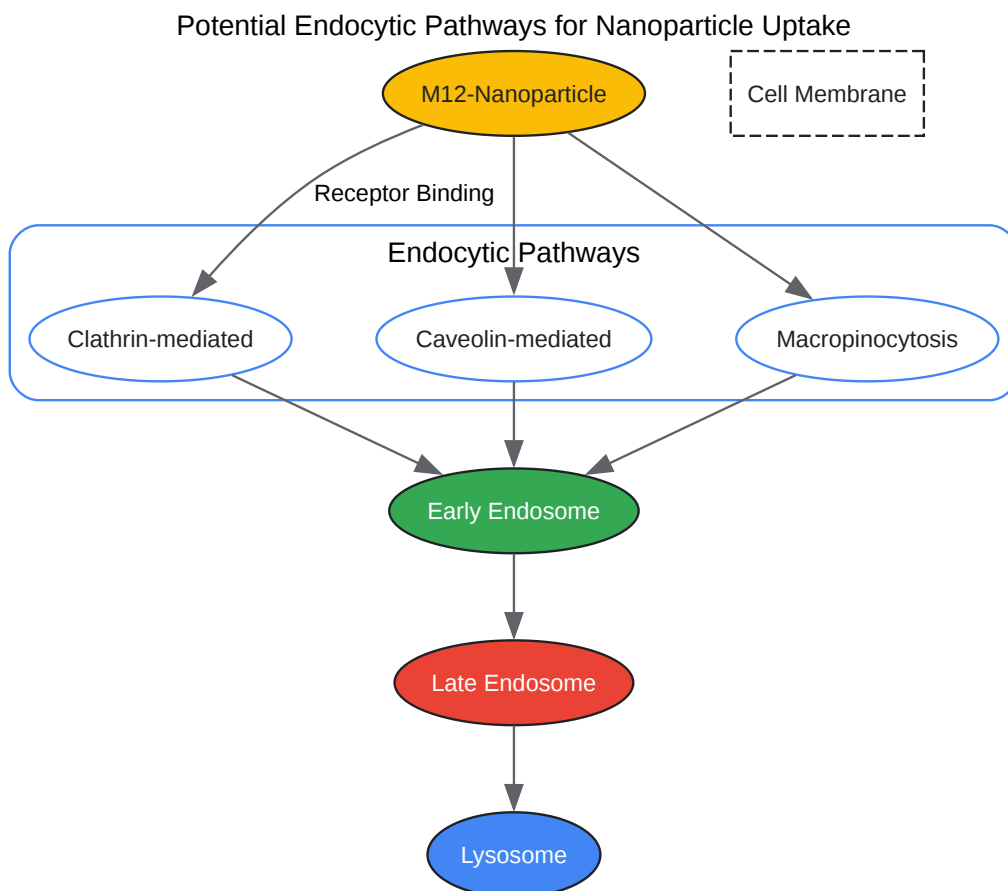
- Analysis: Dilute the digested sample with deionized water to a suitable volume for ICP-MS analysis.
- Analyze the samples using an ICP-MS to determine the concentration of the unique element from the M12-nanoparticles.
- Calculation: Calculate the mass of the element per cell and, based on the known composition of the M12-nanoparticles, convert this to the mass of nanoparticles per cell.

Mandatory Visualizations

Experimental Workflow for Quantifying M12-Nanoparticle Uptake

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Caption: Workflow for quantifying M12-nanoparticle uptake in C2C12 cells.



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Caption: Potential endocytic pathways for nanoparticle uptake by C2C12 cells.

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- [To cite this document: BenchChem. \[Quantifying M12-Nanoparticle Uptake in C2C12 Cells: Application Notes and Protocols\]. BenchChem, \[2026\]. \[Online PDF\]. Available at: \[https://www.benchchem.com/product/b15545394/docs#quantifying-m12-nanoparticle-uptake-in-c2c12-cells-application-notes-and-protocols\]](#)

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